

# An Introduction to the Molecular Structure of 1,4-Bisbenzil: A Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1,4-Bisbenzil

Cat. No.: B1295341

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**1,4-Bisbenzil**, also known as 1,4-bis(benzoylcarbonyl)benzene, is a symmetrical aromatic tetraketone. Its structure, characterized by a central benzene ring substituted at the para positions with two benzoylcarbonyl groups, suggests potential applications in polymer chemistry and as a building block in organic synthesis. This document provides a summary of its known properties and a generalized approach to its synthesis and structural elucidation. However, it is important to note that detailed experimental data, including crystallographic and spectroscopic analyses, are not extensively available in the public domain.

## Molecular Structure and Properties

**1,4-Bisbenzil** possesses a planar central phenyl ring, with two benzil (phenylglyoxal) moieties attached at the 1 and 4 positions. The molecule's symmetry and the presence of multiple carbonyl groups are its defining chemical features.

## General Properties

Property	Value	Reference
Chemical Formula	C <sub>22</sub> H <sub>14</sub> O <sub>4</sub>	[1][2]
Molecular Weight	342.35 g/mol	[1][2]
CAS Number	3363-97-1	[1][2]
Appearance	Light orange to yellow to green powder/crystal	[1][2]
Melting Point	125.0 - 129.0 °C	[1][3]
Purity	>97.0% (GC)	[1][2]

## Structural Identifiers

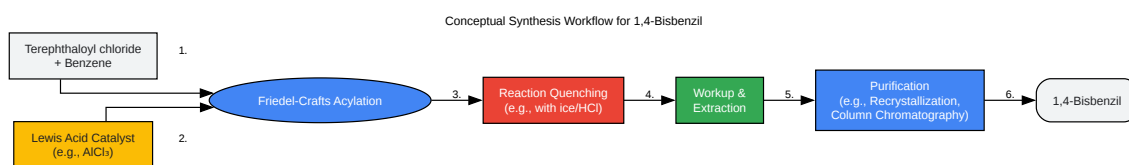
Identifier Type	Identifier	Reference
SMILES	<chem>O=C(C(=O)c1ccc(C(=O)C(=O)c2ccccc2)cc1)c1ccccc1</chem>	[2]
InChI	InChI=1S/C22H14O4/c23-19(15-7-3-1-4-8-15)21(25)17-11-13-18(14-12-17)22(26)20(24)16-9-5-2-6-10-16/h1-14H	[2]

## Conceptual Experimental Protocols

While specific, detailed experimental protocols for the synthesis and analysis of **1,4-Bisbenzil** are not readily available, a general workflow can be conceptualized based on standard organic chemistry techniques.

## Hypothetical Synthesis of 1,4-Bisbenzil

A plausible synthetic route to **1,4-Bisbenzil** could involve a Friedel-Crafts acylation reaction. The following diagram illustrates a conceptual workflow for such a synthesis.

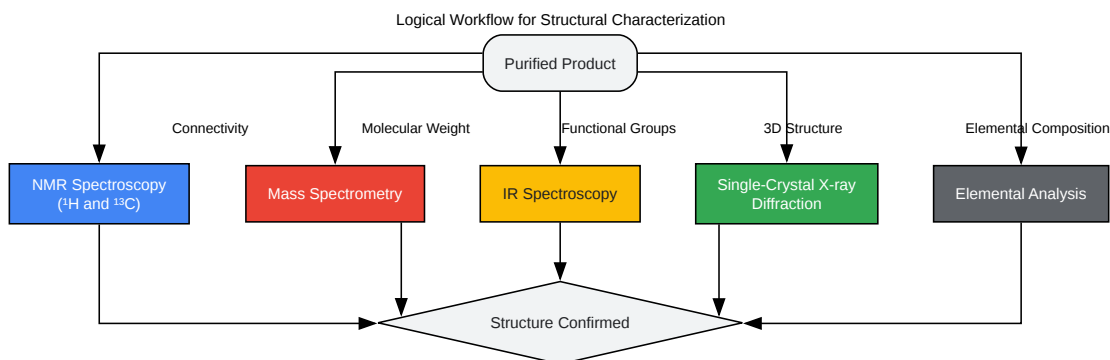


[Click to download full resolution via product page](#)

Caption: A conceptual workflow for the synthesis of **1,4-Bisbenzil**.

## Structural Characterization

Following a successful synthesis, the structure of **1,4-Bisbenzil** would be confirmed using a suite of analytical techniques. The logical flow for this characterization is outlined below.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the structural characterization of **1,4-Bisbenzil**.

## Limitations and Future Directions

A comprehensive understanding of the molecular structure of **1,4-Bisbenzil** is currently hampered by the limited availability of detailed empirical data. Future research efforts should focus on:

- **Single-Crystal X-ray Diffraction:** To obtain precise bond lengths, bond angles, and packing information.
- **Advanced Spectroscopic Analysis:** Detailed 1D and 2D NMR studies to unambiguously assign all proton and carbon signals.
- **Computational Modeling:** To complement experimental data and provide insights into the molecule's conformational flexibility and electronic properties.

The generation of this fundamental data will be crucial for unlocking the potential of **1,4-Bisbenzil** in materials science and as a versatile synthon in drug development.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1,4-Bis(piperidin-1-ylcarbonyl)benzene - PMC [pmc.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. Benzil | C<sub>14</sub>H<sub>10</sub>O<sub>2</sub> | CID 8651 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An Introduction to the Molecular Structure of 1,4-Bisbenzil: A Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295341#introduction-to-the-1-4-bisbenzil-molecular-structure]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)